

Tetrafluorosuccinyl chloride molecular structure and weight

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Compound of Interest

Compound Name: Tetrafluorosuccinyl chloride

Cat. No.: B1294286

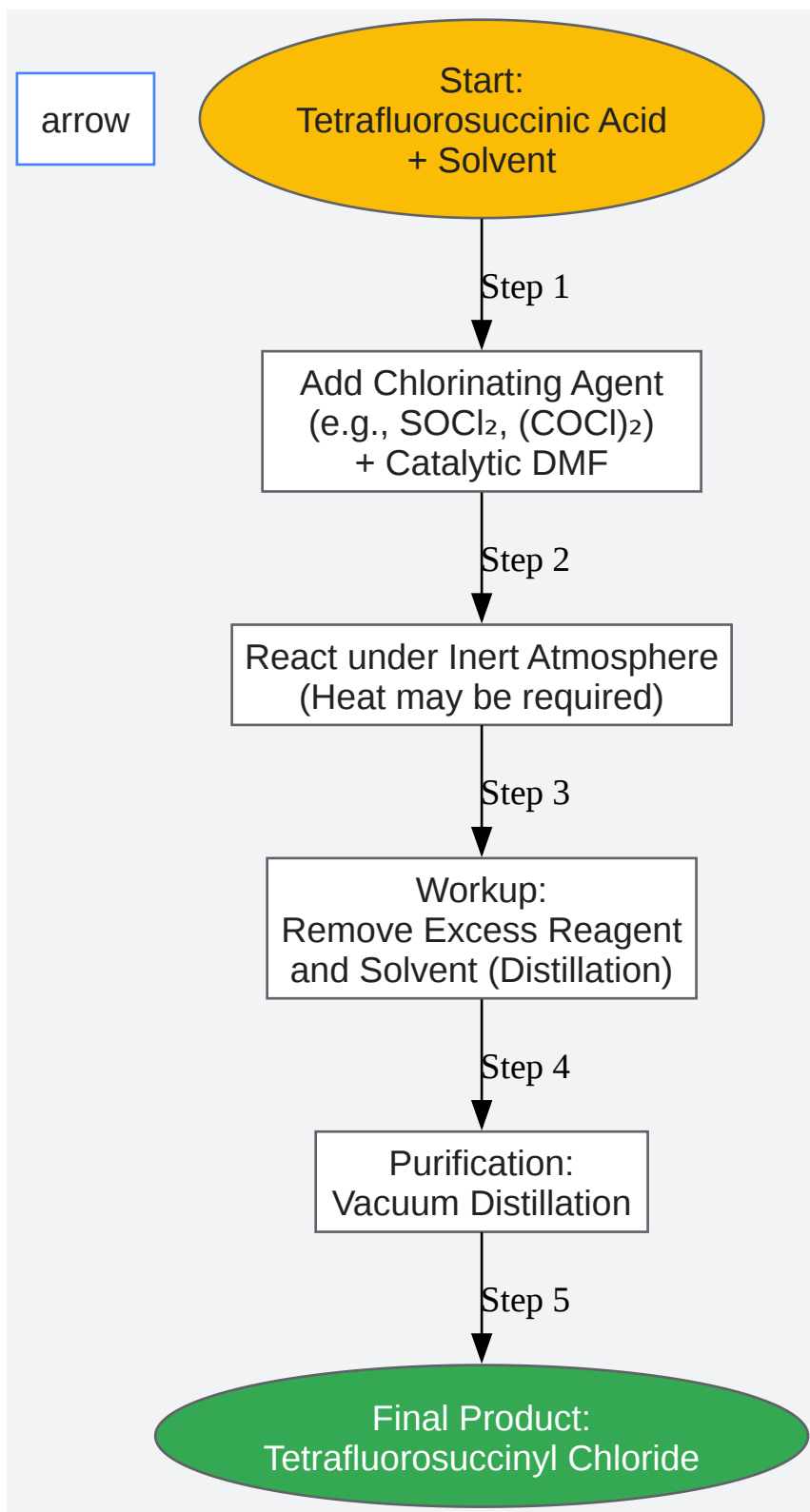
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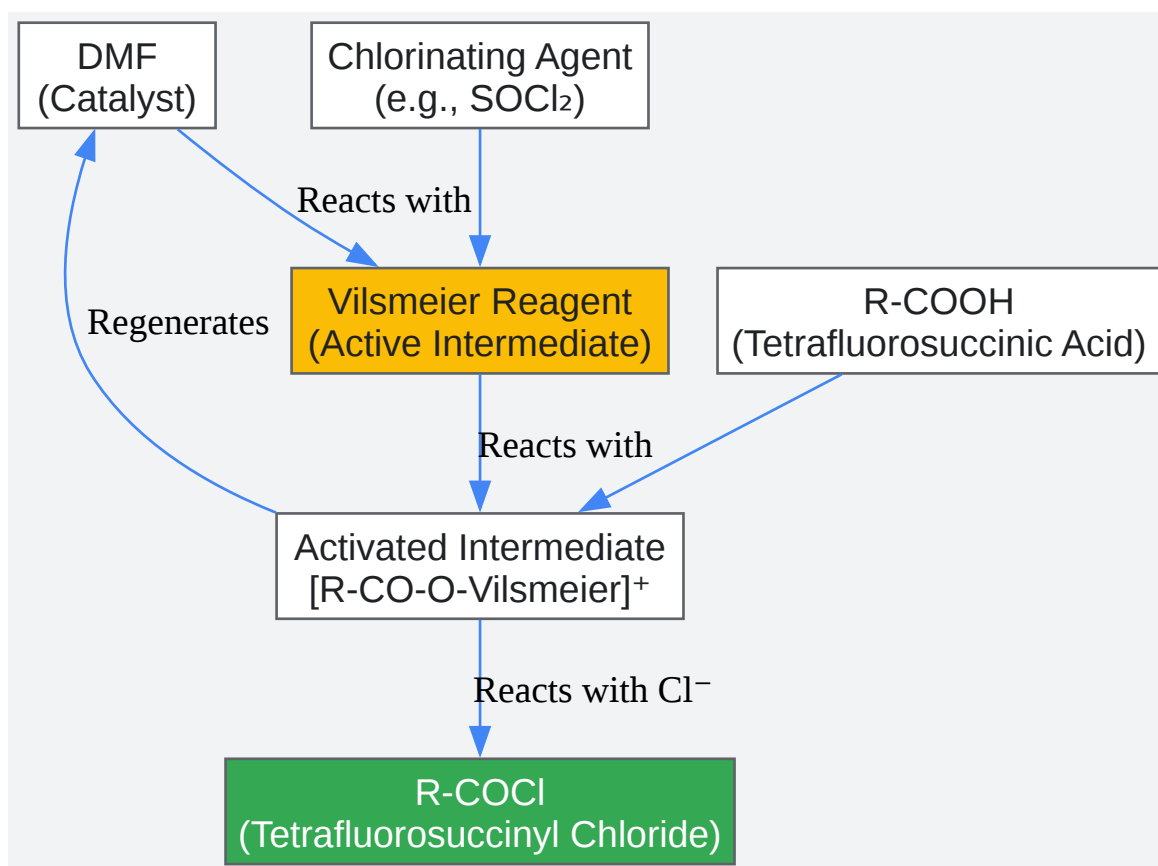
Molecular Structure and Properties

Tetrafluorosuccinyl chloride, with the CAS number 356-15-0, is a diacyl chloride derivative of tetrafluorosuccinic acid.[1][2][3] Its chemical structure consists of a four-carbon butane chain with two carbonyl chloride groups at positions 1 and 4, and fluorine atoms substituting the hydrogen atoms at positions 2 and 3. The IUPAC name for this compound is 2,2,3,3-tetrafluorobutanedioyl dichloride.[4]

The presence of highly electronegative fluorine atoms significantly influences the chemical reactivity of the acyl chloride groups, making it a valuable reagent in organic synthesis, particularly for the introduction of fluorinated moieties.

Molecular Structure Diagram





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References

- 1. scbt.com [scbt.com]
- 2. TETRAFLUOROSUCCINYL CHLORIDE | 356-15-0 [amp.chemicalbook.com]
- 3. Tetrafluorosuccinyl chloride | 356-15-0 [sigmaaldrich.com]
- 4. Tetrafluorosuccinyl chloride | C₄Cl₂F₄O₂ | CID 78983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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